

Application of Oxine benzoate in agricultural fungicide studies.

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Compound of Interest

Compound Name: Oxine benzoate

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Oxine benzoate, the salt of 8-hydroxyquinoline and benzoic acid, is a fungicidal compound with applications in agriculture for controlling a range of plant pathogenic fungi. As a derivative of 8-hydroxyquinoline (oxine), its mechanism of action is primarily attributed to the chelation of essential metal ions required for fungal enzymatic activities, thereby disrupting cellular metabolism and inhibiting growth. This document provides detailed application notes, experimental protocols, and quantitative data on the efficacy of **oxine benzoate** and its derivatives, intended for use by researchers, scientists, and professionals in drug development.

Quantitative Data on Fungicidal Efficacy

The following tables summarize the in vitro and in vivo efficacy of 8-hydroxyquinoline derivatives against various phytopathogenic fungi. This data is crucial for comparative analysis and for planning further research and development.

Table 1: In Vitro Antifungal Activity of 8-Hydroxyquinoline Derivatives (EC50 in µg/mL)

Compound/ Derivative	Botrytis cinerea	Sclerotinia sclerotiorum	Fusarium graminearum	Fusarium oxysporum	Magnaporthe oryzae	Reference
Derivative 2	0.31	0.23	1.79	0.85	1.73	[1]
Derivative 5c	-	-	-	-	-	[1]
Metal Complex 1e	0.125	0.094	2.95	-	5.96	[2]

Note: '-' indicates data not available.

Table 2: In Vivo Antifungal Activity of an 8-Hydroxyquinoline Derivative against Sclerotinia sclerotiorum

Treatment	Concentration (µg/mL)	Protective Efficacy (%)	Curative Efficacy (%)	Reference
Derivative 5c	40	-	84.18	[1]
Derivative 5c	80	-	95.44	[1]
Azoxystrobin (Control)	40	-	77.32	[1]
Azoxystrobin (Control)	80	-	83.59	[1]

Note: '-' indicates data not available.

Table 3: Minimum Inhibitory Concentration (MIC) of 8-Hydroxyquinoline and in Combination with Mancozeb

Fungicide	Fusarium graminearum (µg/mL)	Fusarium meridionale (µg/mL)	Reference
8-Hydroxyquinoline	0.25 - 8	0.25 - 8	[3]
Mancozeb	0.25 - 8	0.25 - 8	[3]
Mancozeb + 8-Hydroxyquinoline	Synergistic Effect Observed	Synergistic Effect Observed	[3]

Mechanism of Action: Chelation of Metal Ions

The primary mode of action of 8-hydroxyquinoline and its derivatives, including **oxine benzoate**, is the chelation of metal ions that are essential for the survival and enzymatic functions of fungi.[4] This sequestration of vital metal cofactors disrupts numerous metabolic pathways, leading to fungal cell death.

Mechanism of Action of **Oxine Benzoate**.

Experimental Protocols

Protocol 1: In Vitro Antifungal Susceptibility Testing (EC50 Determination)

This protocol is adapted from methodologies described in studies on 8-hydroxyquinoline derivatives.[1][2]

Objective: To determine the half-maximal effective concentration (EC50) of **Oxine benzoate** against a specific fungal pathogen.

Materials:

- **Oxine benzoate**
- Target fungal pathogen culture
- Potato Dextrose Agar (PDA) or other suitable growth medium
- Sterile petri dishes (90 mm)

- Sterile distilled water
- Dimethyl sulfoxide (DMSO) for stock solution preparation
- Incubator
- Micropipettes and sterile tips
- Hemocytometer or spectrophotometer for spore counting

Procedure:

- Stock Solution Preparation: Prepare a stock solution of **Oxine benzoate** (e.g., 10 mg/mL) in DMSO.
- Serial Dilutions: Perform serial dilutions of the stock solution with sterile distilled water to obtain a range of desired concentrations (e.g., 0.1, 1, 10, 50, 100 µg/mL).
- Amended Media Preparation: Add the appropriate volume of each **Oxine benzoate** dilution to molten PDA to achieve the final desired concentrations. Pour the amended PDA into sterile petri dishes. Include a control plate with DMSO and water only.
- Inoculation:
 - Mycelial Growth Assay: Place a 5 mm mycelial plug from the edge of an actively growing fungal culture onto the center of each PDA plate.
 - Spore Germination Assay: Prepare a spore suspension of the fungus (e.g., 1×10^5 spores/mL) and spread it evenly over the surface of the amended PDA plates.
- Incubation: Incubate the plates at the optimal temperature for the specific fungus (e.g., 25°C) in the dark.
- Data Collection:
 - Mycelial Growth Assay: Measure the diameter of the fungal colony in two perpendicular directions at regular intervals until the colony in the control plate reaches the edge of the dish.

- Spore Germination Assay: After a suitable incubation period (e.g., 24-48 hours), count the number of germinated and non-germinated spores under a microscope.
- Data Analysis: Calculate the percentage of inhibition for each concentration relative to the control. Use a statistical software to perform a probit analysis or non-linear regression to determine the EC50 value.

Workflow for EC50 Determination.

Protocol 2: Control of Damping-Off in Seedlings

This protocol is based on the application instructions for a commercial fungicide containing **Oxine benzoate**.[\[5\]](#)

Objective: To prevent and control damping-off disease in seedlings and cuttings caused by soil-borne fungi.

Materials:

- Commercial fungicide containing 3.2% **Oxine benzoate** (e.g., No-Damp)
- Water
- Watering can or sprayer
- Seedling trays or pots with propagating soil
- Seeds or cuttings

Procedure:

A. Preventative Control:

- Dilution: Dilute the **Oxine benzoate** fungicide according to the manufacturer's instructions (e.g., 10 mL in 1 litre of water).[\[5\]](#)
- Soil Application: Before sowing seeds or placing cuttings, thoroughly water the propagating soil with the diluted fungicide solution.[\[5\]](#)

- Sowing/Planting: Proceed with sowing seeds or planting cuttings in the treated soil.

B. Curative Control:

- Dilution: Prepare the fungicide solution as described for preventative control. For severe infections, the concentration may be doubled as per the product label.[5]
- Application: Water the diseased seedlings and the surrounding soil with the diluted solution, ensuring thorough coverage of the root zone.[5]
- Repeat Application: If the disease persists, repeat the application according to the product's recommended intervals, while adhering to resistance management strategies.[5]

Resistance Management: To delay fungicide resistance, it is recommended to rotate the use of **Oxine benzoate** (a Group M2 fungicide) with fungicides from different groups that control the same pathogens.[5]

Logical Flow for Damping-Off Control.

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